

Preparing Conivaptan Stock Solution with DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Conivaptan**
Cat. No.: **B1669423**

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Introduction

Conivaptan is a non-peptide dual antagonist of the arginine vasopressin (AVP) V1A and V2 receptors.^{[1][2][3][4][5]} Its primary therapeutic application is in the treatment of euvolemic and hypervolemic hyponatremia by promoting aquaresis, the excretion of free water without significant electrolyte loss. In the research setting, **Conivaptan** is a valuable tool for studying the vasopressin system and its role in various physiological processes. This document provides detailed protocols for the preparation of **Conivaptan** stock solutions using Dimethyl Sulfoxide (DMSO) for use in in vitro and in vivo studies.

Data Presentation

Conivaptan Hydrochloride Properties

Property	Value	Source
Molecular Formula	$C_{32}H_{26}N_4O_2 \cdot HCl$	Selleck Chemicals
Molecular Weight	535.04 g/mol	Selleck Chemicals
Appearance	White to off-white or pale orange-white powder	U.S. FDA
Water Solubility	Very slightly soluble (0.15 mg/mL at 23°C)	U.S. FDA, DrugBank Online

Solubility in Organic Solvents

Solvent	Solubility	Source
DMSO	107 mg/mL (199.98 mM)	Selleck Chemicals
DMSO	99 mg/mL (185.03 mM)	TargetMol
Ethanol	7 mg/mL	Selleck Chemicals, TargetMol

Storage and Stability

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	3 years	Selleck Chemicals, MCE
Stock Solution in DMSO	-80°C	1 year	Selleck Chemicals
Stock Solution in DMSO	-20°C	1 month	Selleck Chemicals, MCE

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Conivaptan Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **Conivaptan** stock solution in DMSO.

Materials:

- **Conivaptan** hydrochloride powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or clear vials wrapped in aluminum foil
- Calibrated analytical balance

- Sterile, disposable pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Pre-weighing Preparation: In a chemical fume hood, allow the **Conivaptan** hydrochloride powder and DMSO to equilibrate to room temperature.
- Weighing **Conivaptan**: Tare a sterile vial on the analytical balance. Carefully weigh the desired amount of **Conivaptan** hydrochloride powder into the vial. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 53.5 mg of **Conivaptan** hydrochloride.
- Adding DMSO: Using a sterile pipette, add the calculated volume of DMSO to the vial containing the **Conivaptan** powder. For the 1 mL of 100 mM solution, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the vial in a water bath for short intervals to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution for use in cell culture experiments. It is crucial to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity (typically $\leq 0.5\%$, with $\leq 0.1\%$ being preferable).

Materials:

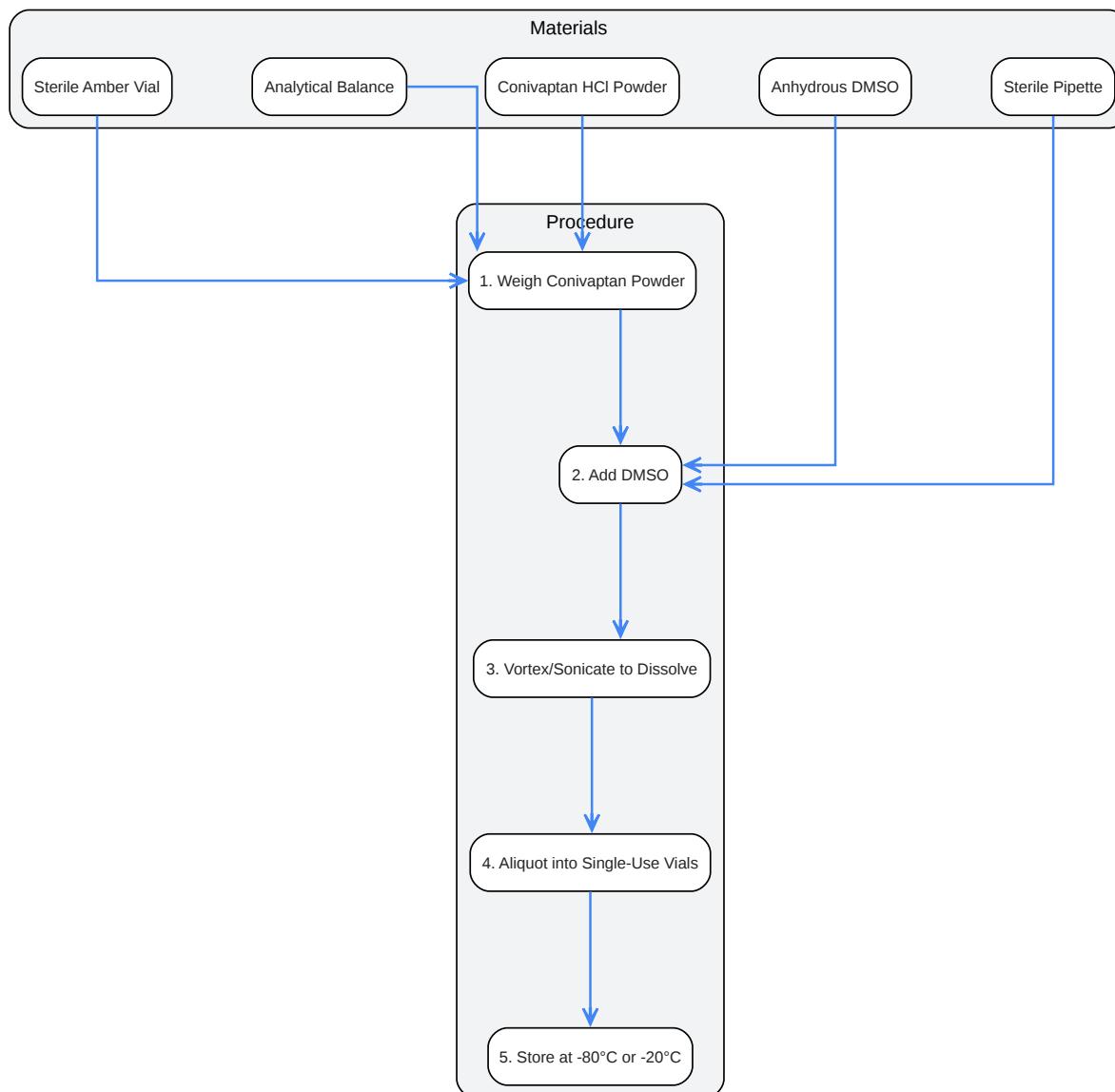
- 100 mM **Conivaptan** stock solution in DMSO

- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes or conical tubes
- Sterile, disposable pipette tips

Procedure:

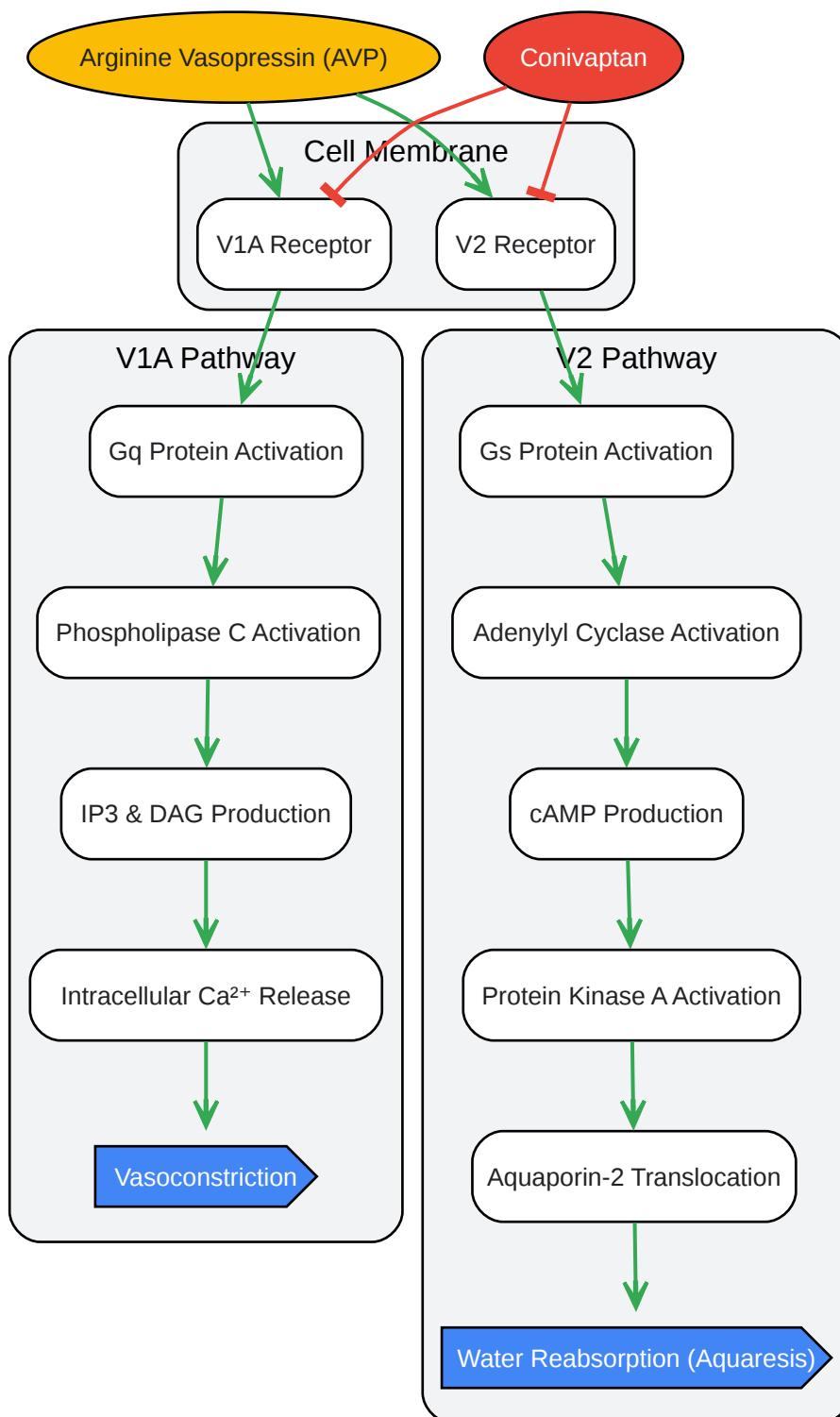
- Thawing the Stock Solution: Thaw an aliquot of the 100 mM **Conivaptan** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize pipetting errors and ensure accurate final concentrations, perform one or more intermediate dilutions in cell culture medium. For example, to achieve a final concentration of 10 μ M in the assay, you could first prepare a 1 mM intermediate solution by adding 10 μ L of the 100 mM stock to 990 μ L of cell culture medium.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration. For instance, to obtain a 10 μ M final concentration from a 1 mM intermediate solution, add 10 μ L of the intermediate solution to 990 μ L of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the drug. This is essential to distinguish the effects of the compound from any effects of the solvent.
- Immediate Use: Use the freshly prepared working solutions immediately for treating cells.

Visualizations



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Caption: Experimental workflow for preparing **Conivaptan** stock solution.

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Caption: **Conivaptan**'s mechanism of action on vasopressin signaling pathways.

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